Technical Guide: Loading Efficiency of Cytochrome c (PCC) on Antigen-Presenting Cells

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Compound of Interest

Compound Name:	*Cytochrome c fragment (93-108)*
Cat. No.:	*B1573879*

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Introduction & Mechanism

The loading of the Pigeon Cytochrome c (PCC) peptide onto MHC Class II (specifically the murine I-E

allele) is a foundational model in immunology for understanding T-cell recognition. "Loading efficiency" in this context is not merely physical binding; it is the functional capacity of the APC to capture the peptide, stabilize the MHC complex, and trigger a T-cell response.

The PCC / I-E Interface

The PCC peptide binds to the I-E

groove in an extended conformation.

- Anchor Residues: The critical interaction points are Ile-95 (P1 pocket), Lys-99 (P4 pocket), and Thr-102 (P7 pocket).
- TCR Contact: Residues 97 (Tyr) and 100 (Gln) are the primary solvent-exposed residues contacted by the T-cell Receptor (e.g., from 5C.C7 or 2B4 transgenic mice).

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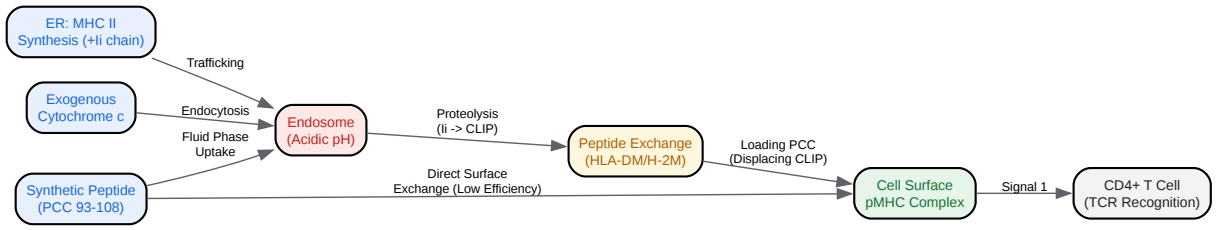
- Loading Dynamics: Unlike MHC Class I, which requires transporter-associated loading (TAP), PCC peptide can bind directly to surface I-E

  molecules (peptide exchange) or be processed from whole protein in endosomes.

Diagram: MHC II Loading & Presentation Pathway



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Caption: Pathway of Cytochrome c loading. Synthetic peptides can load directly on the surface (low efficiency) or via endosomal exchange (high efficiency).

Experimental Protocols

Protocol A: Preparation of Reagents

Objective: Generate synchronized APCs and prepare peptide stocks for consistent kinetic analysis.

- Peptide Reconstitution:
  - Dissolve lyophilized PCC 88-104 (or 93-108) in sterile PBS to 2 mg/mL.
  - Note: Avoid DMSO if possible, as it can affect membrane fluidity; however, if the peptide is hydrophobic, use <0.1% DMSO final concentration.
  - Store aliquots at -80°C. Avoid freeze-thaw cycles.
- APC Selection:

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- CH27 B Cell Lymphoma: Constitutively expresses I-E and B7.1/B7.2. Ideal for "clean" loading assays.
- Splenocytes: Harvest from B10.A or B10.BR mice (I-E haplotype). Requires irradiation (2000-3000 rads) to prevent APC proliferation.

- T Cell Hybridomas:
  - Use 2B4 or 5C.C7 hybridomas. Maintain in RPMI 1640 + 10% FCS. Ensure they are in log-phase growth before the assay.

Protocol B: Functional Loading Efficiency Assay (IL-2 Readout)

Rationale: This assay measures the functional consequence of loading. The "efficiency" is defined by the EC50 (the peptide concentration required to induce 50% maximal T-cell response).

Workflow Diagram:

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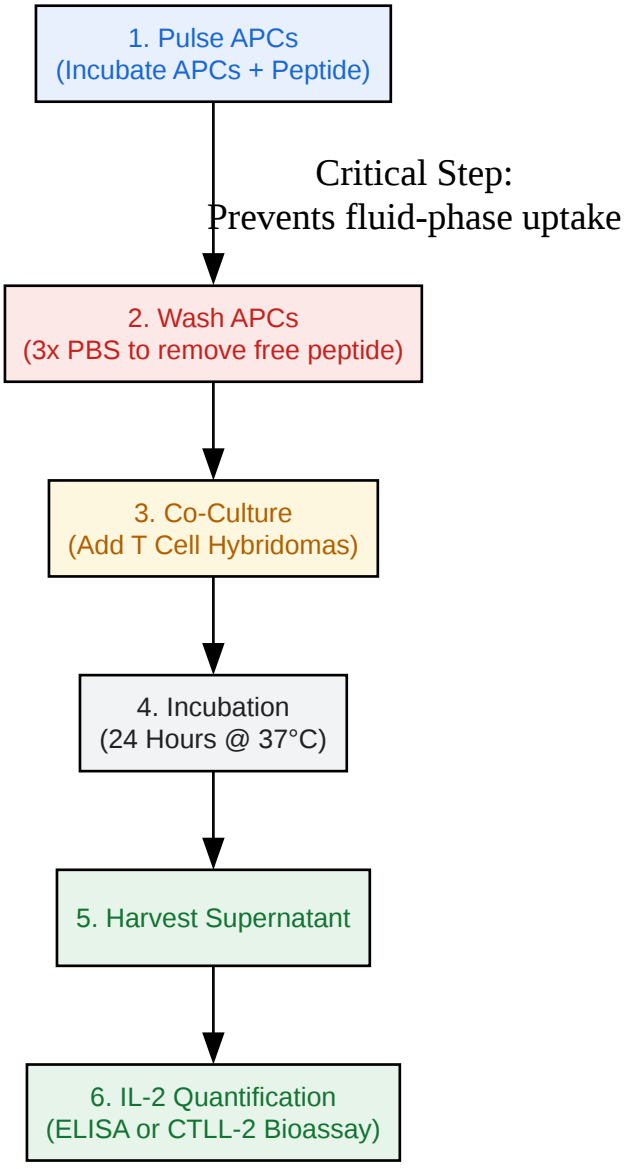

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Caption: Step-by-step workflow for determining functional peptide loading efficiency.

Step-by-Step Methodology:

- Pulse Phase (Loading):
  - Plate APCs (CH27) at

    cells/well in a 96-well U-bottom plate.
  - Add PCC peptide in serial dilutions (Range:

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down to

).

- Incubation: Incubate for 4 hours at 37°C.
- Why? 4 hours allows sufficient time for endocytic uptake and loading onto newly synthesized or recycling MHC II molecules.

- Wash Phase (Critical):
  - Centrifuge plate (1500 rpm, 3 min). Flick off supernatant.
  - Resuspend in 200

    media. Repeat wash 3 times.
  - Scientific Integrity: This step ensures that T cells respond only to peptide bound to MHC molecules, not free peptide in the media.
- T Cell Addition:
  - Add

    T cell hybridomas (2B4 or 5C.C7) per well.
  - Final volume: 200

    .
- Stimulation:
  - Incubate for 24 hours at 37°C, 5% CO

    .
- Readout (IL-2 Quantification):
  - Harvest 100

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of supernatant.

- Option A (ELISA): Use anti-mouse IL-2 capture/detection antibody pair.
- Option B (CTLL-2 Bioassay): Transfer supernatant to CTLL-2 cells (IL-2 dependent line). Measure proliferation after 24h using Alamar Blue or

  -Thymidine.

Data Analysis & Interpretation

To quantify loading efficiency, plot the T-cell response (OD or CPM) against the Log

of Peptide Concentration.

Parameter	Definition	Interpretation
EC50	Effective Concentration 50%	Lower is better. Represents the peptide concentration needed to load enough MHC to trigger 50% max response.
Max Response	Plateau of the curve	Indicates the total capacity of APCs to present antigen (limited by MHC expression levels).
Hill Slope	Steepness of the curve	Indicates cooperativity or threshold effects in T-cell triggering.

Calculating Relative Loading Efficiency: If comparing a mutant peptide (e.g., 99A) to Wild Type (WT), use the formula:

Troubleshooting & Optimization

- Low Signal:
  - Cause: Insufficient MHC II expression on APCs.

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- Fix: Pre-treat APCs with IFN-

  (10-50 U/mL) for 24 hours to upregulate I-E

  before loading.

- High Background:
  - Cause: Constitutive cytokine release or autoreactivity.
  - Fix: Ensure T cells are "rested" (not stimulated) for 3-4 days before the assay. Use a "No Peptide" control well.
- Inconsistent Replicates:
  - Cause: Washing errors.[1]
  - Fix: Use a multi-channel aspirator carefully to avoid disturbing the cell pellet during the wash phase.

References

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- Cytochrome c Apoptosis Peptide (Distinction)
  - Liu, X., et al. (1996).[2][3] "Induction of apoptotic program in cell-free extracts: requirement for dATP and cytochrome c." Cell. Link (Reference for the 93-108 apoptotic fragment context).

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